

# Application Notes and Protocols for GNE-064 in Cell Culture

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## Compound of Interest

Compound Name: GNE-064  
Cat. No.: B11929345

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These application notes provide a comprehensive overview and detailed protocols for the use of **GNE-064**, a potent and selective chemical probe for the bromodomains of SMARCA2, SMARCA4, and the fifth bromodomain of PBRM1, in cell culture experiments.

## Introduction

**GNE-064** is a valuable tool for investigating the biological functions of the BAF (BRG1/BRM-associated factor) chromatin remodeling complex. It is an orally bioavailable small molecule inhibitor that targets the bromodomains of SMARCA2 (BRM) and SMARCA4 (BRG1), which are the catalytic ATPase subunits of the BAF complex, as well as the fifth bromodomain of PBRM1 (BAF180).<sup>[1]</sup> By inhibiting these bromodomains, **GNE-064** disrupts the interaction of the BAF complex with acetylated histones, thereby modulating gene expression. These notes provide detailed protocols for utilizing **GNE-064** in cell-based assays to probe its effects on cell viability, target engagement, and downstream signaling pathways.

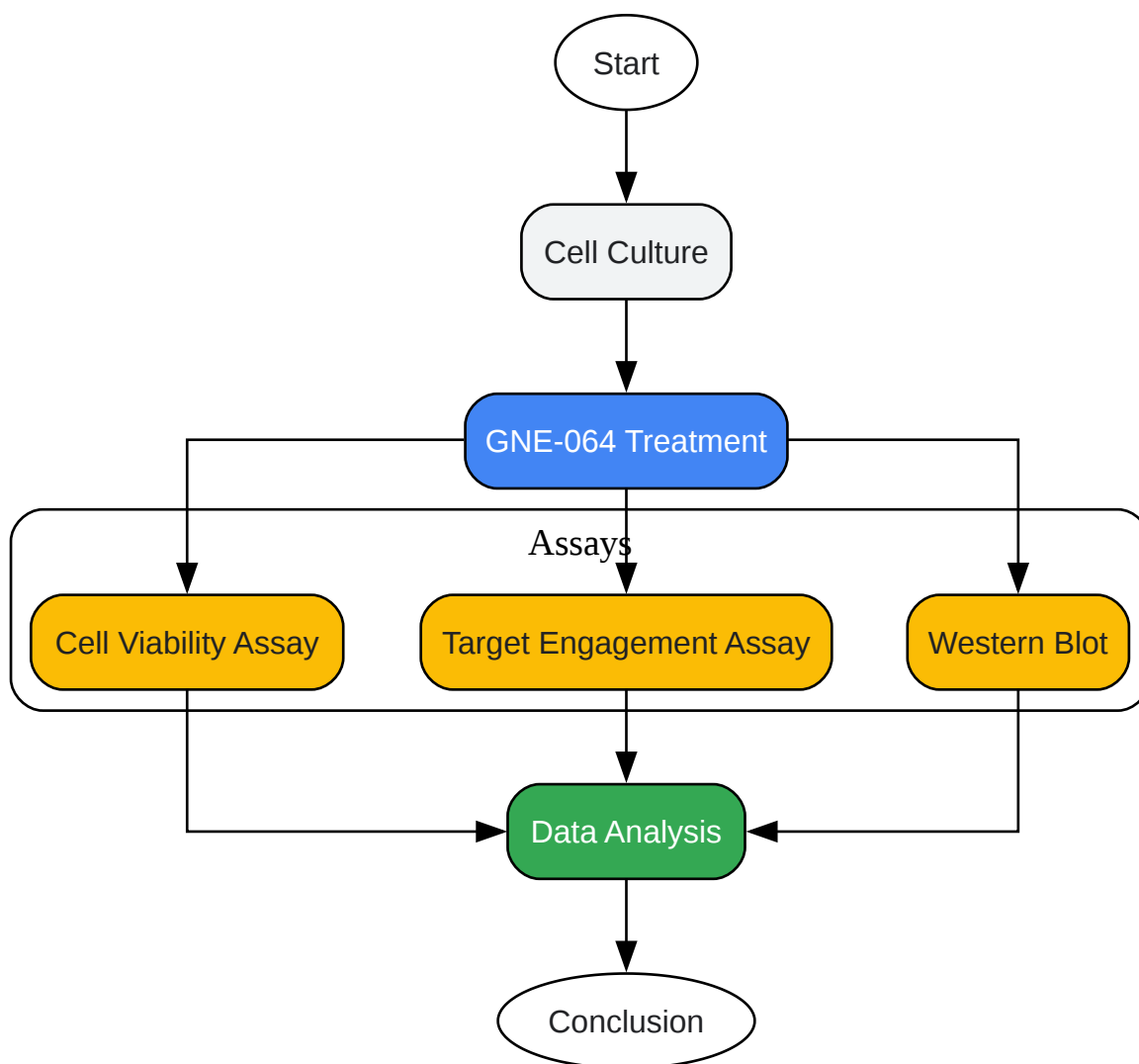
## Data Summary

The following table summarizes the key quantitative data for **GNE-064**.

Parameter	Value	Target(s)
IC <sub>50</sub> (nM)	8	SMARCA2 Bromodomain
12	SMARCA4 Bromodomain	
25	PBRM1 Bromodomain 5	
Cellular IC <sub>50</sub> (nM)	150	In a cellular assay measuring displacement of a fluorescent probe

## Signaling Pathway

**GNE-064** targets the bromodomains of key components of the SWI/SNF chromatin remodeling complex, specifically SMARCA2/4 and PBRM1. This inhibition prevents the "reading" of acetylated lysine residues on histone tails, which is a crucial step for the complex to bind to chromatin and remodel its structure. This disruption of chromatin remodeling ultimately leads to changes in gene expression.



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## References

- 1. GNE-064: A Potent, Selective, and Orally Bioavailable Chemical Probe for the Bromodomains of SMARCA2 and SMARCA4 and the Fifth Bromodomain of PBRM1 - PubMed [pubmed.ncbi.nlm.nih.gov]

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